

Potential Carcinogenic Risk of N-nitroso-enalapril: A Technical Guide

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Compound of Interest

Compound Name: *N-nitroso-enalapril*

CAS No.: 2994317-06-3

Cat. No.: B16334061

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For: Researchers, Scientists, and Drug Development Professionals

Abstract: This technical guide provides an in-depth analysis of the potential carcinogenic risk associated with **N-nitroso-enalapril**, a nitrosamine drug substance-related impurity (NDSRI) of the angiotensin-converting enzyme (ACE) inhibitor, enalapril. Following the heightened regulatory scrutiny of nitrosamine impurities in pharmaceuticals, this document synthesizes the current understanding of **N-nitroso-enalapril**, including its formation, toxicological evaluation, analytical detection, and risk assessment. Quantitative data are presented in structured tables, and key experimental and logical frameworks are visualized using diagrams. This guide is intended to be a comprehensive resource for professionals involved in the development, manufacturing, and quality control of enalapril-containing drug products.

Introduction to N-nitroso-enalapril

N-nitroso-enalapril is the N-nitrosated derivative of enalapril, an ACE inhibitor widely prescribed for the treatment of hypertension and heart failure. Like other nitrosamines, **N-nitroso-enalapril** is classified as a potential human carcinogen, necessitating a thorough risk assessment and control strategy to ensure patient safety.^{[1][2]} The presence of a secondary

amine in the enalapril molecule makes it susceptible to nitrosation, a chemical reaction that can lead to the formation of **N-nitroso-enalapril** under certain conditions. This document will explore the factors contributing to its formation, its toxicological profile, and the methodologies for its detection and control.

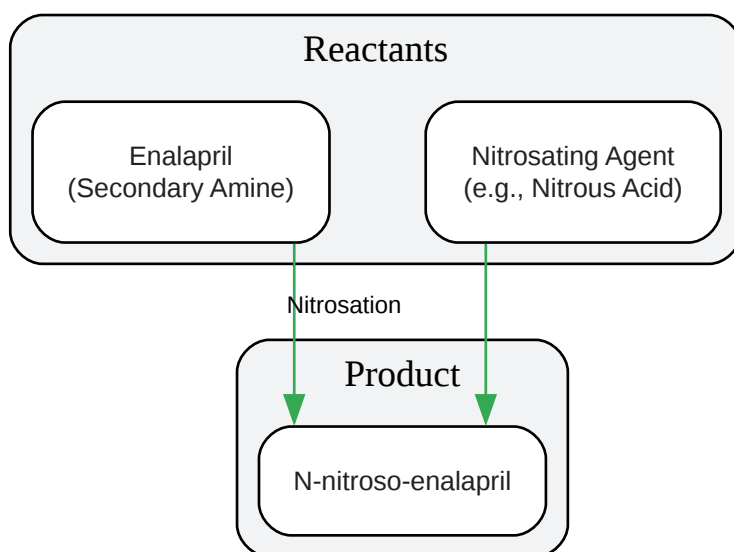
Formation and Chemistry

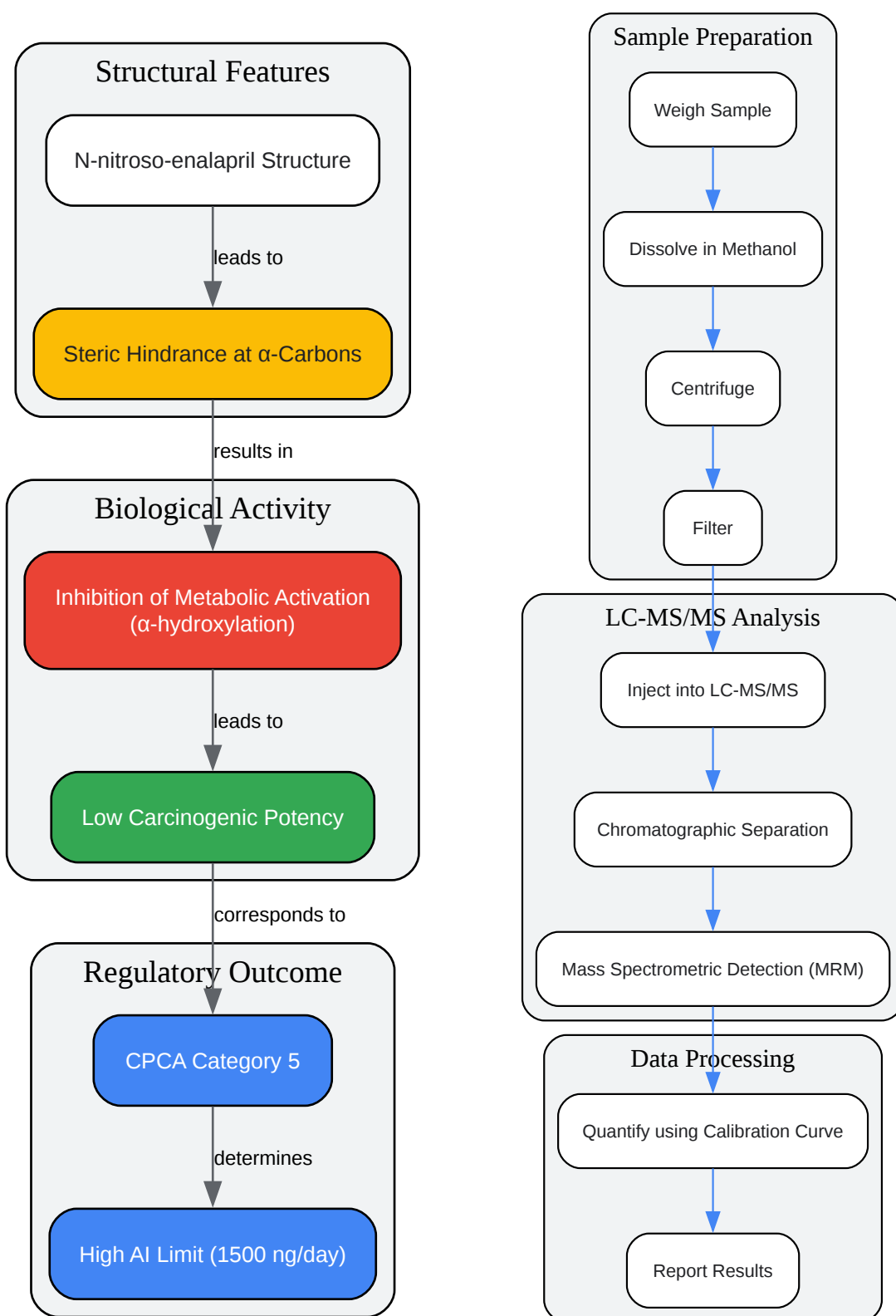
N-nitroso-enalapril (Chemical Name: N-((S)-1-ethoxy-1-oxo-4-phenylbutan-2-yl)-N-nitroso-L-alanyl-L-proline) is formed from the reaction of enalapril with a nitrosating agent.^[2] This reaction typically occurs when a secondary amine, present in the enalapril structure, comes into contact with nitrous acid (HNO_2), which can be formed from nitrites (NO_2^-) under acidic conditions.

Several factors can contribute to the formation of **N-nitroso-enalapril** in the drug substance or product:

- **Presence of Nitrosating Agents:** Contamination of raw materials, solvents, or excipients with nitrites or other nitrosating agents.
- **Process Conditions:** The manufacturing process, including reaction conditions and purification steps, can influence the formation of nitrosamines.
- **Degradation:** Degradation of the drug substance or excipients over time can also lead to the formation of nitrosamines.
- **Storage Conditions:** Inappropriate storage conditions, such as high temperature and humidity, may promote the formation of **N-nitroso-enalapril**.

The following diagram illustrates the general chemical pathway for the formation of **N-nitroso-enalapril**.





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References

- 1. Analytical Methodologies to Detect N-Nitrosamine Impurities in Active Pharmaceutical Ingredients, Drug Products and Other Matrices - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
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